

Kigelinone: A Technical Guide on its Chemical Structure, Biological Activity, and Experimental Analysis

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Kigelinone is a naturally occurring furanonaphthoquinone isolated primarily from the roots, fruits, and stem bark of the African sausage tree, Kigelia africana (Lam.) Benth. (Bignoniaceae).[1][2] This compound is a significant component of traditional African medicine, where plant extracts are used to manage a variety of ailments, including skin disorders, infections, and inflammation.[1][3] Modern scientific investigation has focused on **Kigelinone**'s potent pharmacological properties, including its cytotoxic, antimicrobial, and antioxidant activities, making it a molecule of interest for drug discovery and development.[4][5]

It is important to note that a significant discrepancy exists in chemical databases regarding the structure associated with CAS number 149471-08-9. While some commercial suppliers link this number to a more complex C19H16O4 molecule,[6] the scientific literature consistently describes the bioactive natural product "**Kigelinone**" from Kigelia africana as a furanonaphthoquinone derivative. This guide will focus on the latter, which is the subject of the pharmacological studies cited herein. Additionally, the term "kigelin" is used to describe a different compound from the same plant, a dihydroisocoumarin, and should not be confused with **Kigelinone**.[5]

Chemical Structure and Properties



Kigelinone belongs to the naphthoquinone class of chemical compounds, characterized by a naphthalene ring system with two ketone groups.[7] Specifically, it is a furanonaphthoquinone, featuring a furan ring fused to the naphthoquinone core. The most commonly cited structure for the natural product is 5-hydroxy-2-(1-hydroxyethyl)naphtho[2,3-b]furan-4,9-dione.[4][8]

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Figure 1: 2D Chemical Structure of 5-hydroxy-2-(1-

hydroxyethyl)naphtho[2,3-b]furan-4,9-dione, the natural product commonly identified as **Kigelinone**.

Table 1: Chemical and Physical Properties of Kigelinone

| Property | Value | Source(s) |
|-------------------|--|-----------|
| IUPAC Name | 5-hydroxy-2-(1- hydroxyethyl)benzo[f] [6]benzofuran-4,9-dione | [4] |
| Chemical Class | Furanonaphthoquinone | [5] |
| Molecular Formula | C14H10O5 | [4][8] |
| Molecular Weight | 258.23 g/mol | [4][8] |
| CAS Number | 123297-90-5 (for this structure); 149471-08-9 (ambiguously assigned) | [4][6] |
| InChlKey | XJGFVZBTNKODFQ- UHFFFAOYSA-N | [4] |
| Natural Sources | Kigelia africana (syn. K. pinnata) (root, fruit, stem bark, heartwood) | [2][9] |

Pharmacological Activities and Mechanisms

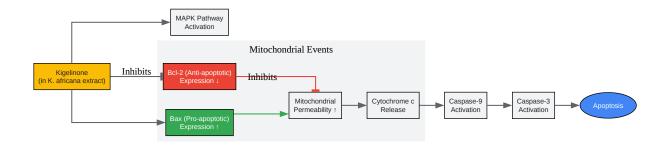


Kigelinone, often as a key component of K. africana extracts, exhibits a range of biological activities. Its mechanisms of action are a subject of ongoing research, with current evidence pointing towards the modulation of key cellular pathways involved in cell survival, inflammation, and microbial growth.

Cytotoxic and Anticancer Activity

Kigelinone is a potent cytotoxic agent against various cancer cell lines.[5] Extracts of K. africana containing **Kigelinone** have been shown to inhibit the proliferation of human colon cancer (HCT116) and neuroblastoma cells, primarily through the induction of apoptosis (programmed cell death).

The proposed mechanism involves the intrinsic mitochondrial pathway of apoptosis. Studies on HCT116 cells treated with K. africana fruit extract demonstrated a dose-dependent increase in the expression of the pro-apoptotic protein Bax and a decrease in the anti-apoptotic protein Bcl-2. This shift in the Bax/Bcl-2 ratio leads to mitochondrial membrane permeabilization, release of cytochrome c, and subsequent activation of initiator caspase-9 and executioner caspase-3, culminating in cell death. This process is also linked to the activation of the Mitogen-Activated Protein Kinase (MAPK) signaling pathway.



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Kigelinone-Induced Intrinsic Apoptosis Pathway.

Antimicrobial and Antifungal Activity



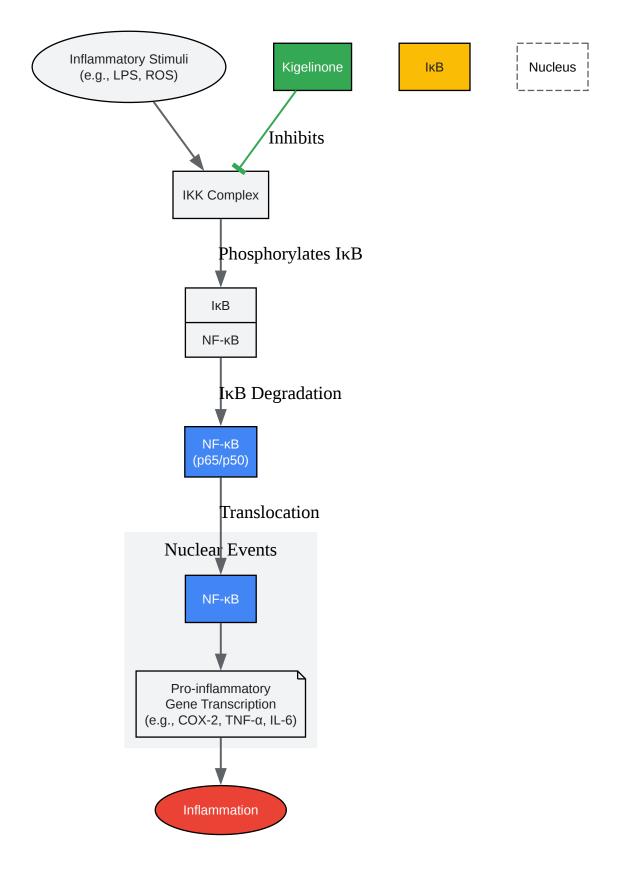
Bioassay-guided fractionation of K. africana extracts has identified **Kigelinone** as one of the primary compounds responsible for the plant's broad-spectrum antibacterial and antifungal properties.[4] It shows activity against both Gram-positive and Gram-negative bacteria as well as fungi like Candida albicans.[1][4] While the precise mechanism is not fully elucidated, one proposed action involves the disruption of the bacterial outer membrane, which is stabilized by divalent cations binding to lipopolysaccharides.

Anti-inflammatory and Antioxidant Activity

Extracts from K. africana are traditionally used to treat inflammatory conditions.[3] This activity is attributed, in part, to compounds like **Kigelinone**. The anti-inflammatory mechanism may involve the inhibition of cyclooxygenase-2 (COX-2), an enzyme responsible for synthesizing pro-inflammatory prostaglandins. Furthermore, some studies suggest that active compounds in K. africana can inhibit the Nuclear Factor-kappa B (NF-kB) inflammatory pathway.[9] NF-kB is a key transcription factor that, when activated by stimuli like infectious agents or free radicals, promotes the synthesis of inflammatory cytokines.[9]

Kigelinone is also proposed to be a major contributor to the antioxidant power of K. africana extracts. Its phenolic structure allows it to act as a free radical scavenger, donating hydrogen atoms to neutralize reactive oxygen species (ROS) and thereby mitigating oxidative stress.





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Inhibition of the NF-kB Inflammatory Pathway.



Table 2: Quantitative Biological Activity Data

| Assay Type | Target/Cell Line | Test Substance | Result | Source(s) |
|-----------------------|---|-----------------------------------|------------------------|-----------------------|
| Cytotoxicity | Human KB cells | Pure Compound (unspecified) | ED50: 148 μM | (from initial search) |
| Cytotoxicity | Various cancer cell lines | K. africana stem bark extract | IC50: 4–30 μg/mL | [1] |
| Antioxidant (ABTS) | Free radical | K. africana fruit acetone extract | IC50: 19.47 μg/mL | |
| Antioxidant (ABTS) | Free radical | K. africana fruit aqueous extract | IC50: 21.29 μg/mL | |
| Antimicrobial | E. coli, P. aeruginosa, S. aureus, B. subtilis, C. albicans | K. africana extracts | MIC: 2.25–7.5 mg/mL | [1] |

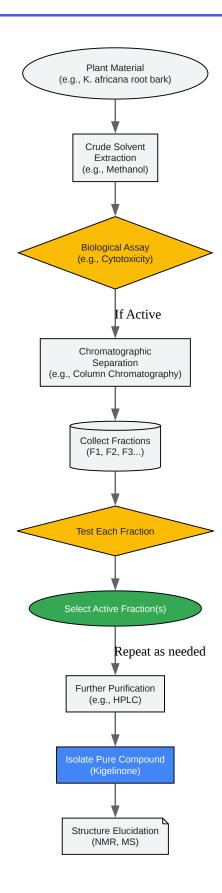
Experimental Protocols

This section provides detailed methodologies for key experiments used to characterize the biological activity of **Kigelinone** and similar natural products.

Bioassay-Guided Fractionation Workflow

The isolation of active compounds like **Kigelinone** from a crude plant extract is typically achieved through bioassay-guided fractionation. This process involves separating the extract into fractions and testing each for biological activity, progressively purifying the active component.





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